

Application Note and Protocol: Preparation of C.I. Solvent Yellow 176 Stock Solutions

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: C.I. Solvent yellow 176

Cat. No.: B077638

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This document provides a detailed protocol for the preparation of stock solutions of C.I. Solvent Yellow 176 (CAS No. 10319-14-9) for use by researchers, scientists, and drug development professionals.

1. Introduction

C.I. Solvent Yellow 176, also known as Disperse Yellow 64, is a quinophthalone-based dye with the chemical formula $C_{18}H_{10}BrNO_3$.^{[1][2][3]} It presents as a reddish-yellow or dark orange powder.^{[1][3]} This solvent dye is widely utilized in the coloring of various plastics and fibers due to its good light fastness and thermal resistance.^[4] In a research and development setting, accurately prepared stock solutions are crucial for achieving reproducible experimental results. This protocol outlines the necessary steps for preparing stock solutions of C.I. Solvent Yellow 176 in appropriate organic solvents.

2. Physicochemical Properties and Solubility

Understanding the properties of C.I. Solvent Yellow 176 is essential for its proper handling and use. It has a melting point of approximately 218°C.^{[4][5]} The solubility of C.I. Solvent Yellow 176 is a key factor in the selection of an appropriate solvent for stock solution preparation. The dye is soluble in several organic solvents but is insoluble in water.^[2]

Data Presentation: Solubility and Physical Properties

Property	Value	Reference
CAS Number	10319-14-9	[1][4][6][7]
Molecular Formula	C ₁₈ H ₁₀ BrNO ₃	[1][3][4][6]
Molecular Weight	368.18 g/mol	[1][3]
Appearance	Reddish-yellow powder	[3][4]
Melting Point	218°C	[4][5]
Solubility		
Acetone	Soluble	[1]
Dimethylformamide (DMF)	Soluble	[1]
Ethanol	Poorly soluble	[1]
Water	Insoluble	[2]
Sulfuric Acid	Soluble	[2]
Pyridine	Soluble	[2]

3. Experimental Protocol: Preparation of a 10 mg/mL Stock Solution

This protocol describes the preparation of a 10 mg/mL stock solution of C.I. Solvent Yellow 176 in dimethylformamide (DMF). This concentration is a common starting point for many experimental applications and can be further diluted as required.

3.1. Materials and Equipment

- C.I. Solvent Yellow 176 powder
- Dimethylformamide (DMF), analytical grade
- Analytical balance
- Volumetric flask (e.g., 10 mL or 25 mL)
- Spatula

- Weighing paper or boat
- Pipettes
- Vortex mixer or magnetic stirrer with stir bar
- Fume hood
- Personal Protective Equipment (PPE): safety goggles, lab coat, and chemical-resistant gloves.

3.2. Safety Precautions

- C.I. Solvent Yellow 176 may cause eye and skin irritation.^[8] It is harmful if swallowed.^[8]
- Work in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of the powder.^[8]
- Always wear appropriate PPE, including safety goggles, a lab coat, and gloves.
- Consult the Safety Data Sheet (SDS) for C.I. Solvent Yellow 176 before handling.^[8]

3.3. Step-by-Step Procedure

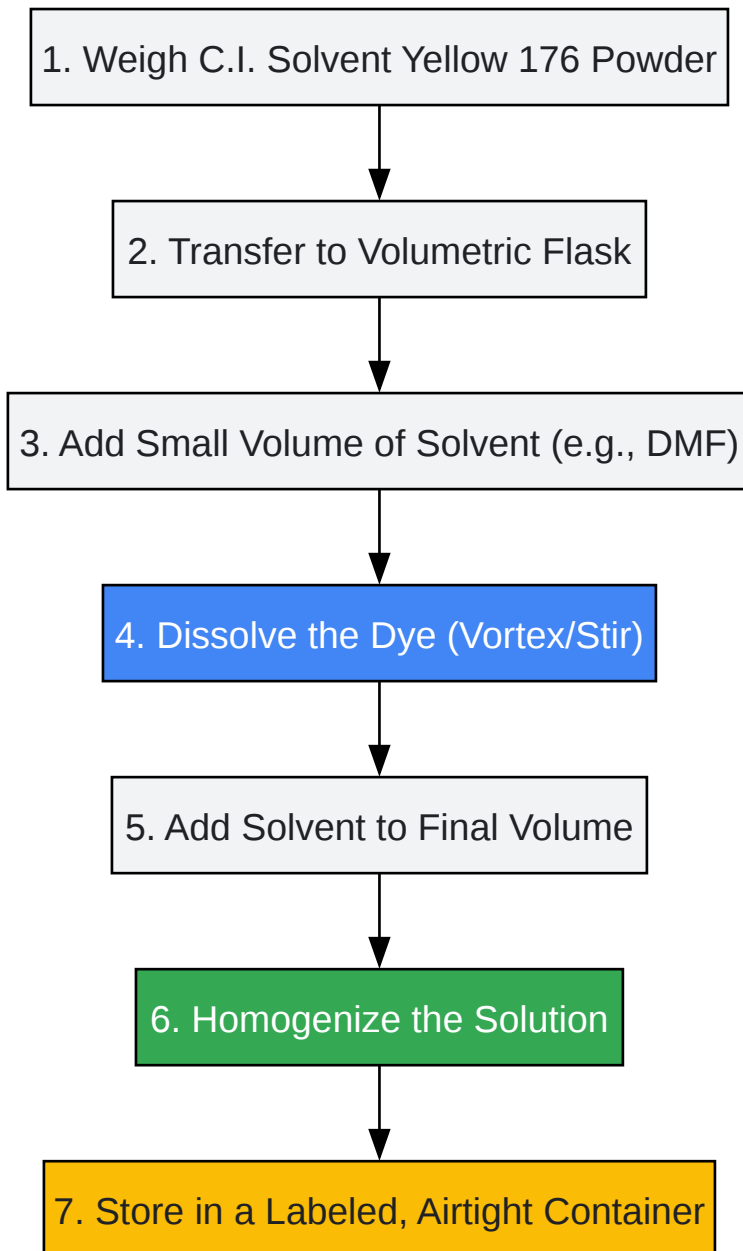
- Tare the Balance: Place a clean, dry weighing boat on the analytical balance and tare it.
- Weigh the Dye: Carefully weigh the desired amount of C.I. Solvent Yellow 176 powder. For a 10 mL stock solution of 10 mg/mL, you will need 100 mg.
- Transfer the Dye: Quantitatively transfer the weighed powder into a 10 mL volumetric flask.
- Initial Solubilization: Add a small volume of DMF (e.g., 3-4 mL) to the volumetric flask.
- Dissolution: Gently swirl the flask to wet the powder. Use a vortex mixer or a magnetic stirrer to facilitate the dissolution of the dye. Continue mixing until no solid particles are visible.
- Bring to Volume: Once the dye is completely dissolved, add DMF to the volumetric flask until the bottom of the meniscus reaches the calibration mark.

- Final Mixing: Cap the volumetric flask and invert it several times to ensure the solution is homogeneous.
- Storage: Transfer the stock solution to a properly labeled, airtight container (e.g., an amber glass vial) to protect it from light. Store in a cool, dry place.

4. Visualization of the Experimental Workflow

The following diagram illustrates the key steps in the preparation of the C.I. Solvent Yellow 176 stock solution.

Workflow for Preparing C.I. Solvent Yellow 176 Stock Solution



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Figure 1: Step-by-step workflow for the preparation of a C.I. Solvent Yellow 176 stock solution.

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